

# An In-depth Technical Guide to 2-(Benzyloxy)butanal

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## Compound of Interest

Compound Name: 2-(Benzyloxy)butanal

Cat. No.: B12797497

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This guide provides a detailed overview of the molecular properties of **2-(Benzyloxy)butanal**, a significant organic compound for researchers, scientists, and professionals in drug development. Due to the limited availability of direct experimental data for **2-(Benzyloxy)butanal**, this document also includes data for its structural isomer, 4-(Benzyloxy)butanal, for comparative purposes.

## Quantitative Data Summary

The molecular formula and weight of **2-(Benzyloxy)butanal** have been determined based on its chemical structure. The table below summarizes these key quantitative data points and provides a comparison with its isomer, 4-(Benzyloxy)butanal.

Property	2-(Benzyloxy)butanal (Calculated)	4-(Benzyloxy)butanal (Experimental)	Data Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	-
Molecular Weight	178.23 g/mol	178.23 g/mol	[1]

## Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **2-(Benzyloxy)butanal** are not readily available in the searched literature, a general workflow for the characterization

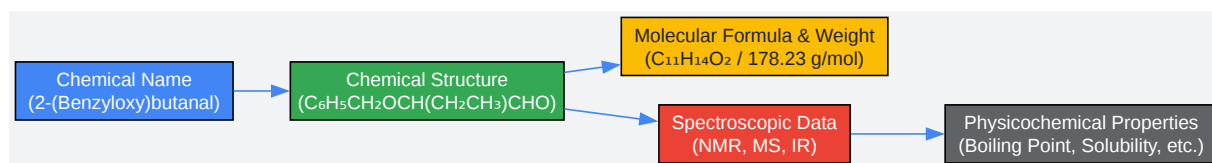
of a novel aldehyde compound is presented below. This workflow is standard in organic chemistry and would be applicable to the analysis of **2-(Benzyloxy)butanal**.

#### General Workflow for Chemical Characterization

- **Synthesis:** The compound would first be synthesized. A plausible route for **2-(Benzyloxy)butanal** would be the benzylation of 2-hydroxybutanal.
- **Purification:** The crude product would be purified, typically using column chromatography or distillation.
- **Structural Elucidation:** The purified compound's structure would be confirmed using a combination of spectroscopic methods:
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be used to determine the connectivity of atoms.
  - **Mass Spectrometry (MS):** To confirm the molecular weight and obtain fragmentation patterns.
  - **Infrared (IR) Spectroscopy:** To identify the presence of key functional groups, such as the aldehyde carbonyl group.
- **Physicochemical Property Determination:** Properties such as boiling point, melting point, and solubility would be experimentally determined.

## Logical Relationships in Chemical Identification

The process of identifying and characterizing a chemical compound like **2-(Benzyloxy)butanal** follows a logical progression from its name to its detailed properties. The following diagram illustrates this relationship.



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Caption: Logical workflow from chemical nomenclature to properties.

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## References

- 1. Buy 4-(Benzyloxy)butanal | 5470-84-8 [smolecule.com]
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